

# Comprehensive Safety and Handling Guide for C215

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## Compound of Interest

Compound Name: C215

Cat. No.: B1663142

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This guide provides essential safety and logistical information for handling the compound **C215** (CAS No. 912780-51-9), a potent MmpL3 inhibitor used in tuberculosis research. Given that detailed public hazard data is limited, this compound must be handled as a potent, potentially hazardous substance. All procedures should be conducted with rigorous adherence to safety protocols to minimize exposure risk.

## Compound Identification and Properties

**C215** is a research chemical identified as a potent inhibitor of MmpL3, with activity against *M. tuberculosis*.<sup>[1]</sup> It is supplied as a solid, typically white to off-white in color.

Property	Data	Source
Chemical Name	C215	<a href="#">[1]</a>
CAS Number	912780-51-9	<a href="#">[1]</a>
Molecular Formula	C <sub>17</sub> H <sub>17</sub> Cl <sub>2</sub> N <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	334.24 g/mol	<a href="#">[1]</a>
Appearance	Solid, white to off-white	<a href="#">[1]</a>
Storage	Store at -20°C, protected from light.	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

A thorough hazard assessment is the first step in selecting appropriate PPE.[2] For **C215**, where full toxicological data is unavailable, a conservative approach is mandatory. The following PPE serves as a minimum requirement when handling this compound.[3][4]

PPE Category	Specification	Rationale
Body Protection	A buttoned, long-sleeved laboratory coat. A chemical-resistant apron should be worn over the lab coat when there is a significant risk of splashes. <a href="#">[4]</a>	Protects skin and personal clothing from contamination.
Hand Protection	Disposable, chemical-resistant gloves (e.g., nitrile). Double-gloving is recommended, especially for extended procedures. <a href="#">[3]</a> <a href="#">[4]</a> Gloves must be changed immediately if contaminated.	Prevents dermal absorption, a primary route of exposure for potent compounds.
Eye & Face Protection	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. <a href="#">[3]</a> For procedures with a splash risk (e.g., preparing solutions), use chemical splash goggles and a face shield.	Protects eyes from airborne powder particles and splashes.
Respiratory Protection	All work with solid C215 must be performed within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne particles. <a href="#">[5]</a> <a href="#">[6]</a>	Minimizes the risk of respiratory tract exposure to the potent compound.
Foot Protection	Closed-toe shoes must be worn at all times in the laboratory. <a href="#">[4]</a>	Protects feet from spills and dropped objects.

## Operational Plan: Handling and Storage

Adherence to standard operating procedures is critical. All personnel must be trained on the specific hazards and handling requirements for potent compounds before working with **C215**.

[6]

### 3.1. Engineering Controls

- Primary Containment: A certified chemical fume hood is the primary engineering control for handling **C215** powder and preparing solutions.[7] The fume hood sash should be kept as low as possible.
- Ventilation: Ensure adequate laboratory ventilation to dilute any fugitive emissions.

### 3.2. Procedural Guidance for Handling

- Preparation: Before starting, ensure all necessary PPE, spill cleanup materials, and waste containers are readily accessible.[6]
- Weighing: Weigh solid **C215** within a ventilated balance enclosure or a chemical fume hood to contain any airborne powder.[6] Use a dedicated set of spatulas and weigh boats.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing. Always pour chemicals carefully, using a tray for secondary containment when transporting containers.[5]
- Decontamination: After handling, decontaminate all surfaces (balance, fume hood sash, countertops) with an appropriate solvent (e.g., 70% ethanol) and wipe clean. Decontaminate all equipment used.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[6]

### 3.3. Storage

- Store **C215** in its original, tightly sealed container in a designated, labeled area at -20°C, protected from light.[1]

- Store potent compounds in a segregated area away from incompatible materials.[\[8\]](#) Use secondary containment, such as a sealed plastic tub, to contain any potential leaks from the primary container.[\[6\]](#)

## Disposal Plan

All chemical waste must be treated as hazardous unless confirmed to be non-hazardous.[\[9\]](#)

Due to its potency and limited data, all **C215** waste must be disposed of as hazardous chemical waste.

### 4.1. Waste Segregation and Collection

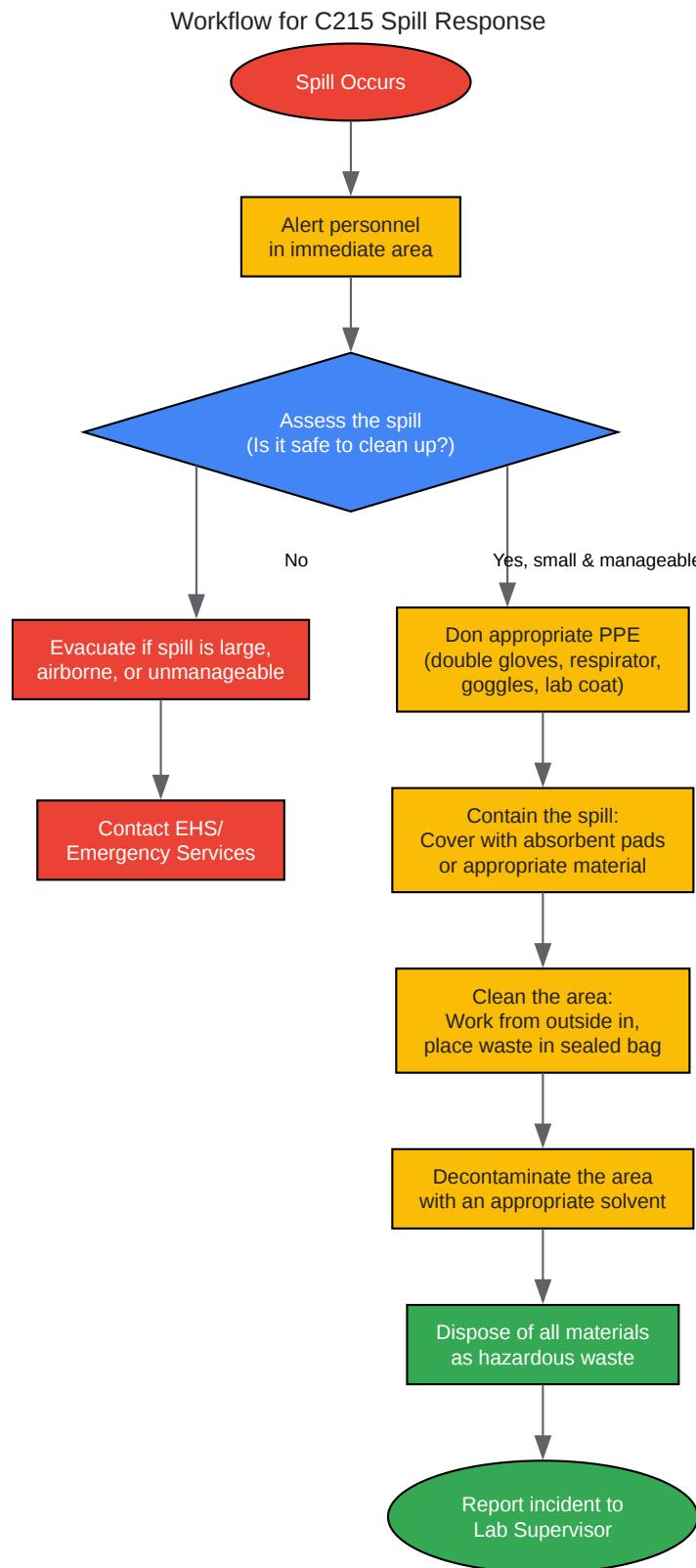
- Solid Waste: All disposable materials contaminated with **C215** (e.g., gloves, weigh boats, paper towels, contaminated PPE) must be collected in a dedicated, clearly labeled hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste: Unused solutions containing **C215** should be collected in a labeled, sealed, and chemical-resistant hazardous waste container.
- Sharps Waste: Needles or other sharps contaminated with **C215** must be disposed of in a designated sharps container.

### 4.2. Disposal Procedure

- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste," the full chemical name ("**C215**"), and the primary hazard (e.g., "Potent Compound," "Toxic").
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory. Containers must be kept closed except when adding waste.
- Pickup: Arrange for hazardous waste pickup through your institution's Environmental Health and Safety (EHS) department. Do not dispose of **C215** waste down the drain or in the regular trash.[\[9\]](#)[\[10\]](#) The most common disposal method for this type of waste is high-temperature incineration.[\[11\]](#)

## Emergency Procedures: Spill Response Workflow

In the event of a spill, immediate and correct action is crucial to prevent exposure and contamination.



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Caption: Logical workflow for responding to a laboratory spill of **C215**.

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